

# Spectroscopic and Synthetic Profile of 7-Chloro-2-mercaptopbenzoxazole: A Technical Guide

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## Compound of Interest

Compound Name: 7-Chloro-2-mercaptopbenzoxazole

Cat. No.: B1308705

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This technical guide provides an in-depth overview of the spectroscopic properties and synthetic pathway of **7-Chloro-2-mercaptopbenzoxazole**, a heterocyclic compound of interest to researchers in medicinal chemistry and drug development. This document details its infrared (IR), nuclear magnetic resonance (NMR), and mass spectrometry (MS) data, along with a detailed experimental protocol for its synthesis.

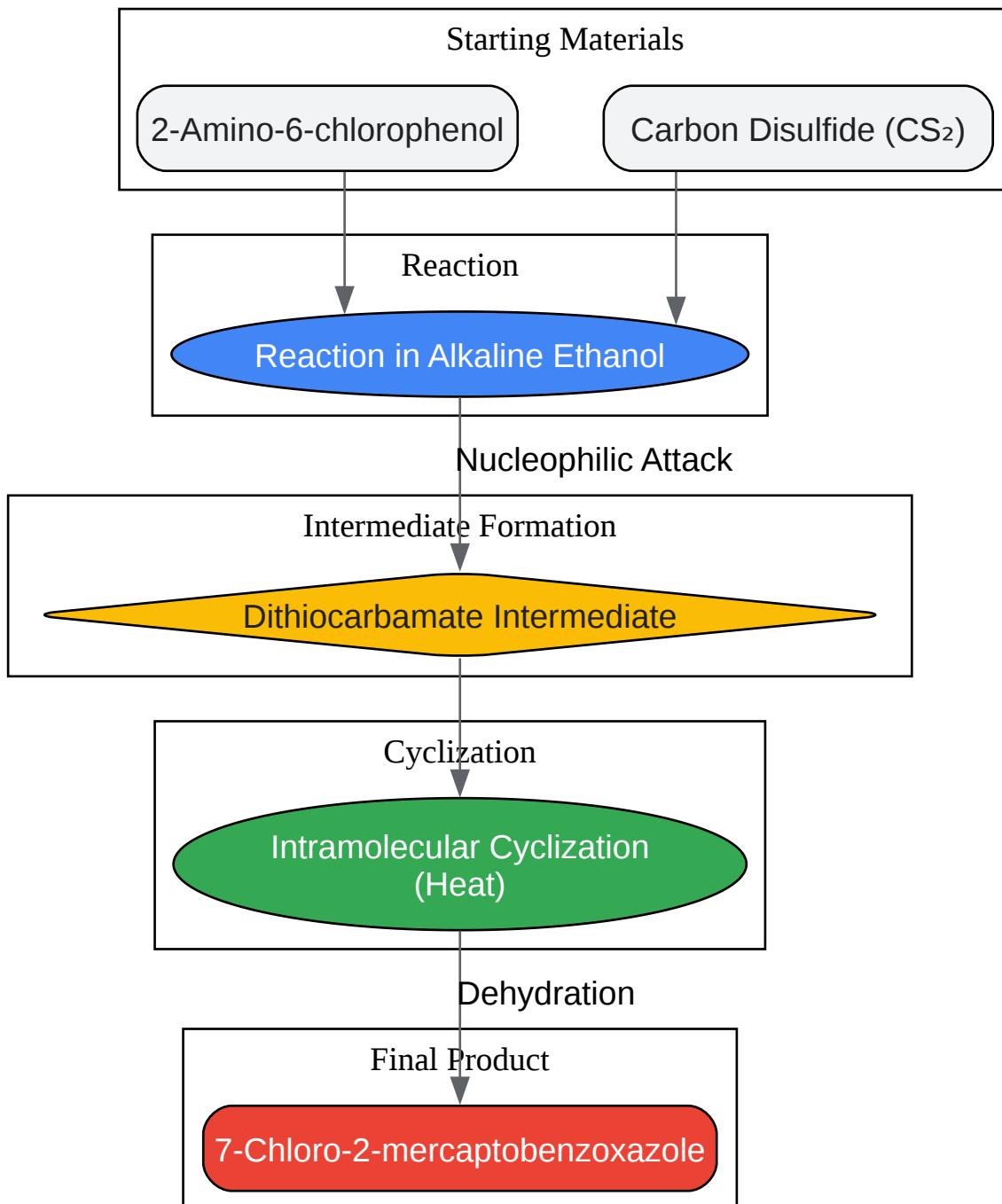
## Physicochemical Properties

Property	Value
Chemical Formula	C <sub>7</sub> H <sub>4</sub> CINOS
Molecular Weight	185.63 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	7-chloro-3H-1,3-benzoxazole-2-thione <a href="#">[1]</a>
CAS Number	51793-93-2 <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Light yellow to brown solid
Melting Point	252-256 °C <a href="#">[3]</a>

## Synthesis of 7-Chloro-2-mercaptopbenzoxazole

The synthesis of **7-Chloro-2-mercaptopbenzoxazole** is typically achieved through the cyclization of 2-amino-6-chlorophenol with carbon disulfide.[\[3\]](#) The reaction proceeds via a

dithiocarbamate intermediate, which then undergoes intramolecular cyclization with the elimination of water to form the benzoxazole ring system.



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## References

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